

Technical Support Center: Replicating DIANA fMRI Results

Author: BenchChem Technical Support Team. **Date:** December 2025

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This technical support center provides troubleshooting guides, FAQs, and detailed protocols for researchers working with the Direct Imaging of Neuronal Activity (**DIANA**) fMRI technique. Given the ongoing scientific debate and challenges in replicating the original findings, this resource aims to provide a balanced overview of the reported methods and the critical issues encountered by independent research groups.

Troubleshooting Guides

This section addresses specific problems that researchers may encounter during **DIANA** fMRI experiments in a question-and-answer format.

Question: We are unable to detect the characteristic **DIANA** signal peak in our experiments despite following the original protocol. What are the potential reasons for this?

Answer: Failure to observe the **DIANA** signal is a significant challenge that has been reported by multiple independent research groups.^{[1][2]} Here are several potential reasons and troubleshooting steps:

- **Physiological Noise:** The **DIANA** signal is subtle and can be easily masked by physiological noise. Ensure robust cardiac and respiratory monitoring and consider using advanced noise correction techniques in your analysis pipeline.
- **Anesthesia Levels:** The original **DIANA** experiments in mice were conducted under specific anesthesia protocols. Deviations in anesthetic depth can significantly alter neuronal activity

and cerebrovascular dynamics, potentially obscuring the **DIANA** signal.

- **Hardware and Sequence Fidelity:** The **DIANA** method relies on a specialized fMRI pulse sequence. It's crucial to verify that your MRI hardware and software are capable of faithfully implementing this sequence. Some researchers have suggested that the **DIANA** signal may be an artifact arising from non-ideal aspects of the pulse sequence and its interaction with the subject.[\[3\]](#)[\[4\]](#)
- **Statistical Power:** The original study involved a large number of trials. Insufficient trial numbers may lead to a failure to detect the small **DIANA** effect.[\[1\]](#) However, it is important to note that at least one replication attempt with a high number of trials also failed to detect the signal.[\[1\]](#)

Question: Our fMRI signal shows transient changes that resemble the **DIANA** effect, but we are concerned they might be artifacts. How can we differentiate the true **DIANA** signal from potential artifacts?

Answer: Differentiating a potential **DIANA** signal from artifacts is a critical and debated aspect of this technique. Some studies suggest that the **DIANA** signal itself may be an artifact.[\[3\]](#)[\[4\]](#)

Here are some steps to investigate the nature of your signal:

- **Control Experiments:** Conduct control experiments where neural activity is not expected. For example, some researchers have used post-mortem subjects or pharmacological interventions to suppress neural activity. If a **DIANA**-like signal persists under these conditions, it is likely an artifact.[\[3\]](#)
- **Investigate Non-neuronal Sources:** The **DIANA** signal has been hypothesized to arise from non-ideal aspects of the imaging process itself.[\[3\]](#)[\[4\]](#) This could include subtle subject motion correlated with the stimulus, or interactions between the pulse sequence and the magnetic field.
- **Data Analysis:** Carefully examine the spatial and temporal characteristics of your signal. Does it co-localize with expected areas of neural activity? Does its timing align with the expected speed of neuronal events?

Frequently Asked Questions (FAQs)

What is **DIANA** fMRI?

DIANA, or Direct Imaging of Neuronal Activity, is a novel functional magnetic resonance imaging (fMRI) method first reported in 2022.^[5] It claims to non-invasively and directly map neuronal activity in the brain with high spatial and temporal resolution, potentially overcoming the limitations of traditional Blood Oxygenation Level-Dependent (BOLD) fMRI, which relies on slower hemodynamic responses as an indirect proxy for neuronal activity.^[5]

What is the core controversy surrounding **DIANA** fMRI?

The core controversy is whether the **DIANA** signal truly reflects direct neuronal activity as originally claimed. Several independent research groups have failed to replicate the original findings.^{[1][2]} Furthermore, some studies have presented evidence suggesting that the **DIANA** signal is not of neuronal origin but is instead an artifact generated by the imaging process itself.^{[3][4]} This debate is ongoing in the neuroscience community.

Has **DIANA** been attempted in humans?

Yes, there have been initial attempts to apply the **DIANA** method in humans.^{[6][7]} These studies have also highlighted significant technical challenges and have not definitively confirmed the neuronal origin of the signal in human subjects.

Quantitative Data Summary

The following tables summarize key experimental parameters from the original **DIANA** fMRI study and a notable replication attempt. These tables are intended to facilitate comparison and aid in experimental design.

Table 1: Key fMRI Acquisition Parameters

Parameter	Original DIANA Study (Toi et al., 2022)	Replication Attempt (Hodono et al., 2023)
Magnetic Field Strength	9.4 T	15.2 T
Repetition Time (TR)	100 ms	100 ms
Echo Time (TE)	13.5 ms	13.5 ms
Flip Angle	60°	60°
Voxel Size	0.2 x 0.2 x 0.5 mm ³	0.2 x 0.2 x 0.5 mm ³

Table 2: Experimental Design Parameters

Parameter	Original DIANA Study (Toi et al., 2022)	Replication Attempt (Hodono et al., 2023)
Species	Mouse	Mouse
Stimulation	Whisker stimulation	Whisker stimulation
Number of Trials	50-300	50-300
Anesthesia	Isoflurane	Isoflurane

Experimental Protocols

This section provides a generalized methodology for a **DIANA** fMRI experiment based on published studies. Researchers should consult the original papers for full, detailed protocols.

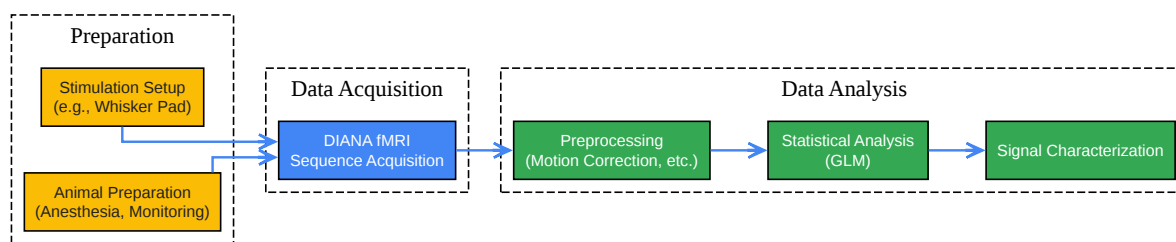
Generalized **DIANA** fMRI Protocol for Rodent Experiments

- Animal Preparation:
 - Anesthetize the animal (e.g., with isoflurane) and secure it in a stereotactic frame to minimize head motion.
 - Monitor physiological parameters (e.g., heart rate, respiration, temperature) throughout the experiment.

- Stimulation Paradigm:
 - Implement a sensory stimulation paradigm (e.g., electrical stimulation of the whiskers).
 - Use a block design with periods of stimulation interleaved with periods of rest.
- fMRI Data Acquisition:
 - Use a high-field MRI scanner (e.g., 9.4 T or higher).
 - Employ a specialized gradient-echo echo-planar imaging (EPI) sequence with parameters optimized for **DIANA** (see Table 1).
 - Acquire a sufficient number of trials to achieve adequate statistical power.
- Data Preprocessing:
 - Perform standard fMRI preprocessing steps, including motion correction, slice-timing correction, and spatial smoothing.
 - Given the subtlety of the **DIANA** signal, meticulous quality control and artifact detection are crucial.
- Statistical Analysis:
 - Use a General Linear Model (GLM) to identify voxels with signal changes that are significantly correlated with the stimulation paradigm.
 - Investigate the temporal dynamics of the signal in activated regions to look for the characteristic **DIANA** peak.

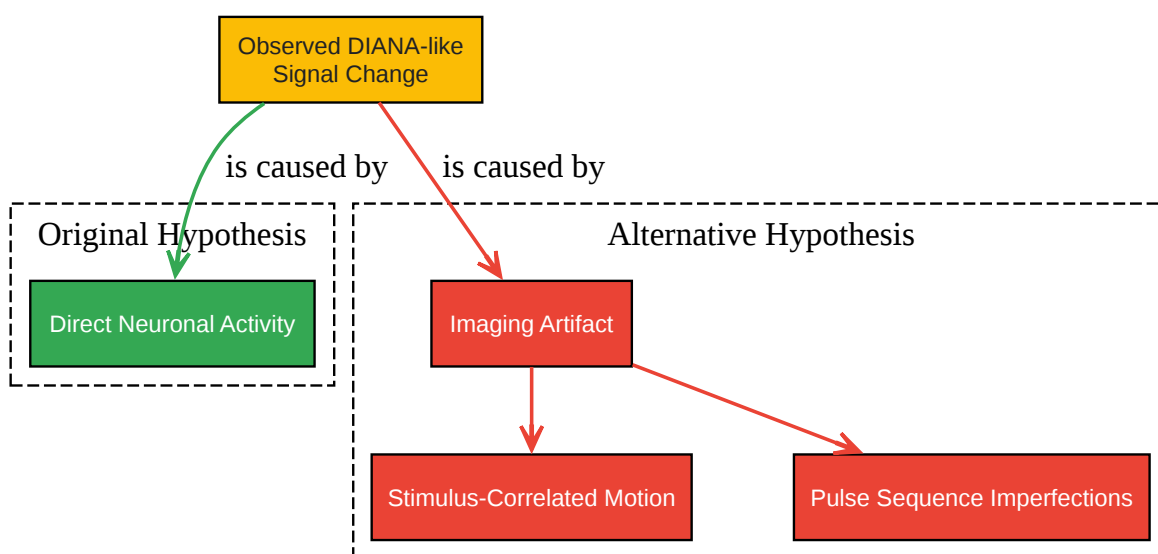
Mandatory Visualizations

The following diagrams illustrate key concepts related to **DIANA** fMRI.



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Caption: A generalized experimental workflow for a **DIANA** fMRI study.



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Caption: Logical diagram illustrating the debate on the origin of the **DIANA** signal.

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- To cite this document: BenchChem. [Technical Support Center: Replicating DIANA fMRI Results]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7908659#challenges-in-replicating-diana-fmri-results]

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